

An In-depth Technical Guide to 2-Chloro-4-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Chloromethyl)-4-methylaniline

Cat. No.: B8465793

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Abstract

This technical guide provides a comprehensive overview of 2-Chloro-4-methylaniline, a key chemical intermediate in the pharmaceutical and dye industries. The document details its chemical and physical properties, safety information, and primary applications. A significant focus is placed on its role as a precursor in the synthesis of active pharmaceutical ingredients, including certain HIV-1 reverse transcriptase inhibitors. This guide also includes illustrative experimental protocols for its synthesis and a diagrammatic representation of the mechanism of action for non-nucleoside reverse transcriptase inhibitors, a class of drugs for which this compound serves as a building block.

Chemical and Physical Properties

2-Chloro-4-methylaniline, also known as 2-chloro-p-toluidine or 4-amino-3-chlorotoluene, is an aromatic amine with the chemical formula C₇H₈ClN.^[1] It presents as a colorless to pale yellow or brown liquid.^{[2][3]} This compound is sparingly soluble in water but soluble in methanol.^{[2][4]}

Table 1: Chemical Identifiers for 2-Chloro-4-methylaniline

Identifier	Value
CAS Number	615-65-6
Molecular Formula	C ₇ H ₈ ClN ^[1]
Molecular Weight	141.60 g/mol ^[1]
IUPAC Name	2-chloro-4-methylaniline ^[1]
Synonyms	2-Chloro-p-toluidine, 4-Amino-3-chlorotoluene ^[1]
InChI	InChI=1S/C7H8ClN/c1-5-2-3-7(9)6(8)4-5/h2-4H,9H2,1H3 ^[1]
InChIKey	XGYLSRFSXKAYCR-UHFFFAOYSA-N ^[1]
Canonical SMILES	CC1=CC(=C(C=C1)N)Cl ^[1]

Table 2: Physical and Chemical Properties of 2-Chloro-4-methylaniline

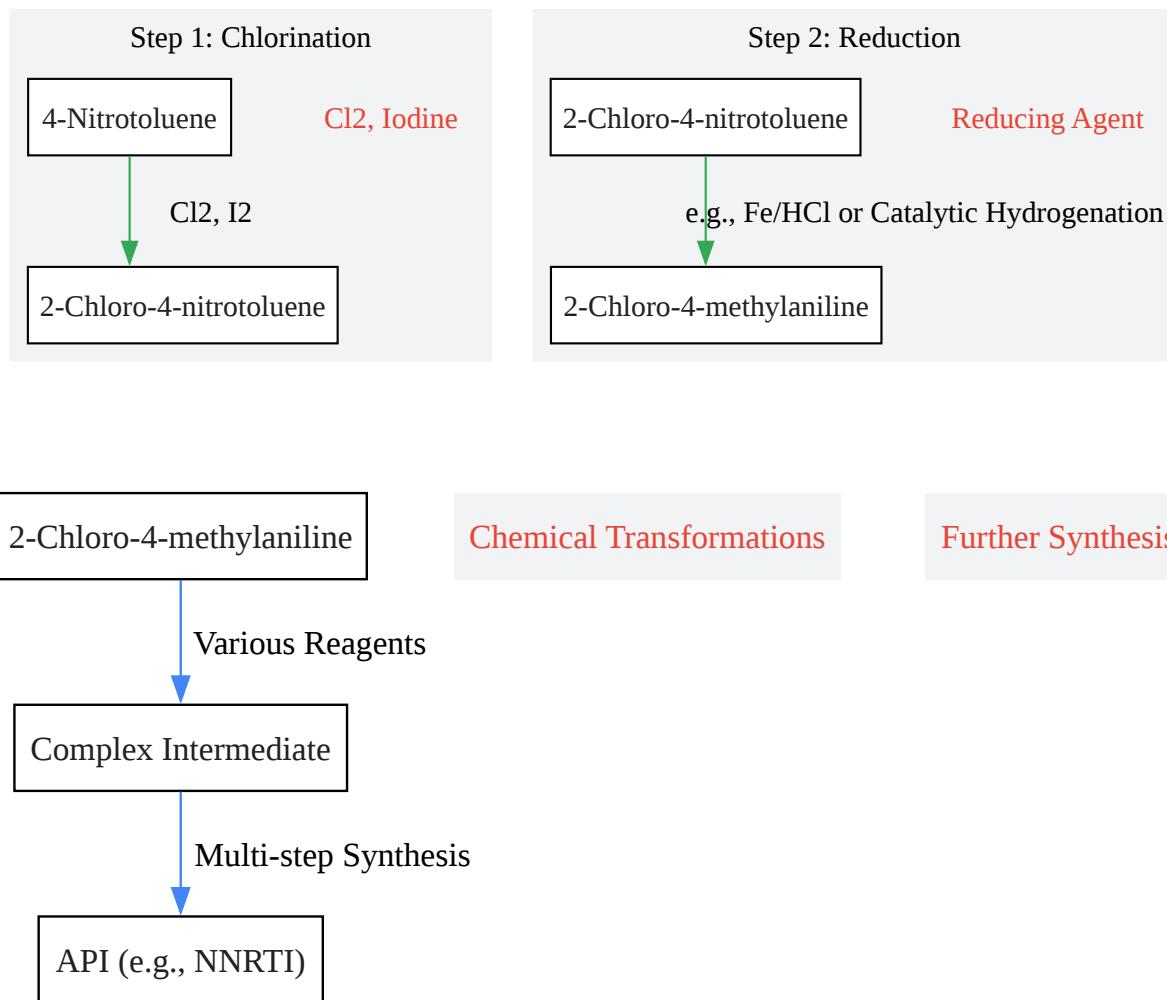
Property	Value
Melting Point	7 °C (lit.) ^[4]
Boiling Point	223-225 °C (lit.) ^[4]
Density	1.151 g/mL at 25 °C (lit.) ^[4]
Refractive Index	n _{20/D} 1.575 (lit.) ^[4]
Flash Point	99 °C (closed cup) ^[4]
Solubility	Sparingly soluble in water, soluble in methanol. ^{[2][4]}

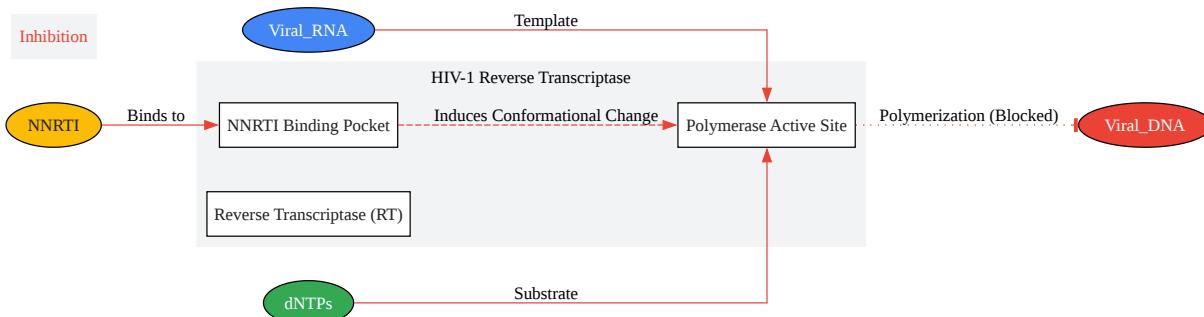
Synthesis and Reactions

2-Chloro-4-methylaniline is primarily synthesized through the chlorination of p-toluidine or the reduction of 2-chloro-4-nitrotoluene. The choice of synthetic route can depend on the availability of starting materials and the desired scale of production.

Illustrative Synthesis Workflow

The following diagram outlines a common synthetic pathway for 2-Chloro-4-methylaniline starting from 4-nitrotoluene.





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